Citalopram-d6 specificity testing chromatography

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Compound Focus: Citalopram-d6

CAS No.: 1190003-26-9

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Citalopram-d6 in Analytical Protocols

The provided search results include specific experimental contexts where **Citalopram-d6** is used. The table below summarizes two key protocols:

Study Context	Analyte(s)	Matrix	Internal Standard Used	Key Method Details

| **UPLC-MS/MS Analysis of Antidepressants** [1] | Sertraline, Citalopram, Paroxetine | Dried Blood Spots (DBS), Breastmilk | **Citalopram-d6**, Sertraline-d3, Paroxetine-d4 | **Column:** Waters Acquity C18 (1.7 µm; 2.1 × 50 mm) with pre-column. **Detection:** TQD detector, Electrospray + mode. **Linearity for Citalopram:** 4–294 µg/L. | | **Comprehensive Metabolite Analysis** [1] | Diazepam, Nordiazepam, Morphine, Codeine, Mirtazapine, Citalopram | Not Specified | **Citalopram-d6**, Diazepam-d5, Nordiazepam-d5, Morphine-d3, Codeine-d3, Mirtazapine-d3, Trimipramine-d3 | **Noteworthy:** Groups **Citalopram-d6** with other deuterated standards for multi-analyte analysis. |

Performance and Method Characteristics

While the search results do not contain a direct, side-by-side performance comparison of **Citalopram-d6** against other internal standards, they highlight critical method characteristics that infer its reliability. The
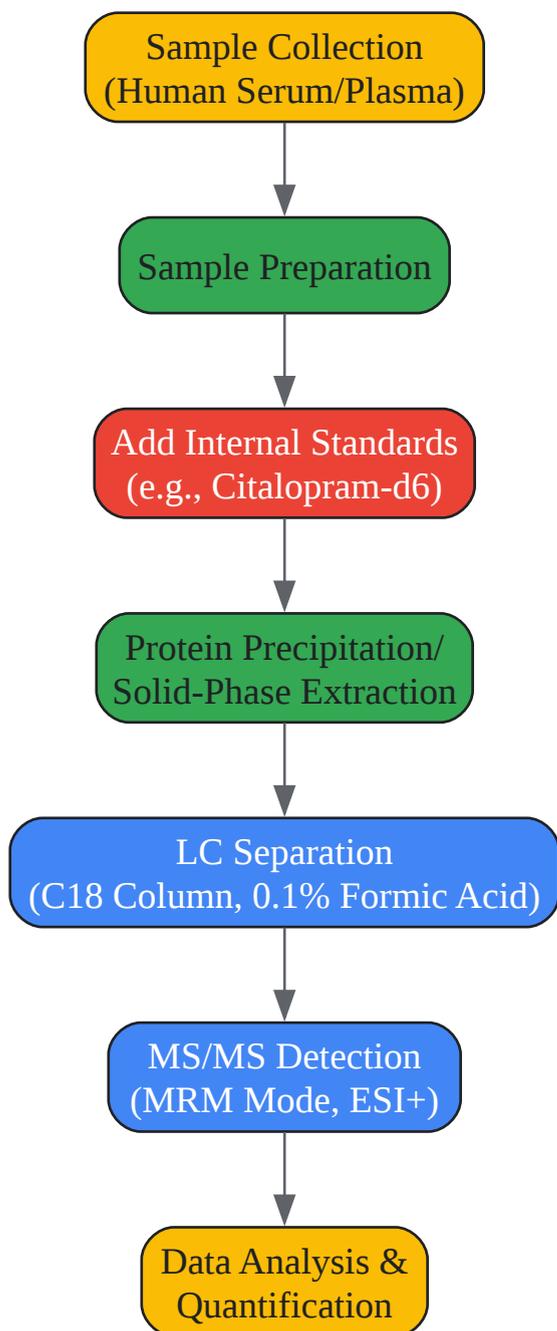
UPLC-MS/MS method that used **Citalopram-d6** was **validated** and demonstrated excellent performance [1]:

- **Linearity:** The calibration curve for citalopram was linear in the range of **4–294 µg/L**.
- **Precision:** Both inter- and intra-assay variations were reported to be below **5%**, indicating high reproducibility and precision.
- **Specificity:** Passing Bablok regression analysis showed **no significant matrix effects** in the measured matrices (DBS and breastmilk).

These performance metrics are crucial for evaluating the effectiveness of **Citalopram-d6** in compensating for variations during sample preparation and analysis.

Experimental Workflow for Antidepressant Quantification

The following diagram illustrates a generalized LC-MS/MS workflow for antidepressant quantification that incorporates internal standards like **Citalopram-d6**, synthesized from the search results [2] [3] [1]:

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```
┌─────────────────────────┐
│    Sample Collection    │
│  (Human Serum/Plasma)   │
└─────────────────────────┘
              ↓
┌─────────────────────────┐
│   Sample Preparation    │
└─────────────────────────┘
              ↓
┌─────────────────────────┐
│  Add Internal Standards │
│  (e.g., Citalopram-d6)  │
└─────────────────────────┘
              ↓
┌─────────────────────────┐
│  Protein Precipitation/ │
│  Solid-Phase Extraction │
└─────────────────────────┘
              ↓
┌─────────────────────────┐
│      LC Separation      │
│ (C18 Column, 0.1% Formic Acid) │
└─────────────────────────┘
              ↓
┌─────────────────────────┐
│     MS/MS Detection     │
│    (MRM Mode, ESI+)     │
└─────────────────────────┘
              ↓
┌─────────────────────────┐
│    Data Analysis &      │
│     Quantification      │
└─────────────────────────┘
```

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Key technical aspects of this workflow include:

- **Sample Preparation:** Methods often use **protein precipitation** with organic solvents like acetonitrile or methanol, sometimes aided by automation [2] [3]. **Solid-phase extraction (SPE)** is another common technique for cleaner extracts [4].
- **Liquid Chromatography:** Separation is typically performed on a **reverse-phase C18 column**. The mobile phase often consists of water with a volatile additive (like 0.1% formic acid or 10 mmol/L

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ammonium acetate) and an organic solvent like acetonitrile or methanol [2] [3].

- **Mass Spectrometry:** Detection is achieved using **tandem mass spectrometry (MS/MS)** in **Multiple Reaction Monitoring (MRM)** mode with **Electrospray Ionization (ESI)** in positive ion mode, which is the standard for analyzing these compounds [2] [3] [5].

Key Takeaways for Your Guide

- **Citalopram-d6 is a Well-Established Internal Standard:** The literature confirms its routine use in reliable, validated bioanalytical methods for quantifying citalopram, often in multi-analyte panels [2] [1].
- **Focus on Method Context:** When comparing products, the critical factors are how the internal standard performs within a specific method. Key parameters to evaluate include the **chromatographic separation**, **MRM transitions**, and the resulting **linearity, precision, and accuracy** of the overall assay [2] [1].
- **Acknowledge Data Limitations:** The available search results are published scientific papers, not vendor comparison sheets. They demonstrate the *application* of **Citalopram-d6** rather than providing a direct, feature-by-feature product comparison.

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